

# Essential Safety and Operational Guide for Handling Rivipansel

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## Compound of Interest

Compound Name: Rivipansel

Cat. No.: B610495

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This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Rivipansel**. Adherence to these procedures is vital for ensuring a safe laboratory environment and minimizing health risks.

## Hazard Identification and Safety Precautions

**Rivipansel** sodium is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. The following table summarizes the key hazard information.

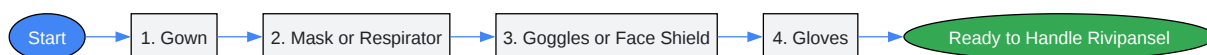
Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life[1]
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

## Personal Protective Equipment (PPE)

To ensure safety when handling **Rivipansel**, the following personal protective equipment is mandatory. The selection of PPE is contingent on the potential risk of exposure to the hazardous substance[2].

- **Eye Protection:** Wear safety glasses with side shields or goggles to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required to prevent skin contact.
- **Respiratory Protection:** If there is a risk of inhalation of dust or aerosols, a NIOSH-approved respirator should be used. Work should be conducted in a well-ventilated area, preferably under a fume hood.
- **Body Protection:** A lab coat or gown should be worn to protect the body from potential contamination. In cases of significant exposure risk, coveralls may be necessary.

The following diagram illustrates the proper sequence for donning PPE.



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Figure 1: Recommended sequence for putting on Personal Protective Equipment (PPE).

## Operational and Handling Plan

Strict adherence to the following procedures is essential for the safe handling of **Rivipansel** in a laboratory setting.

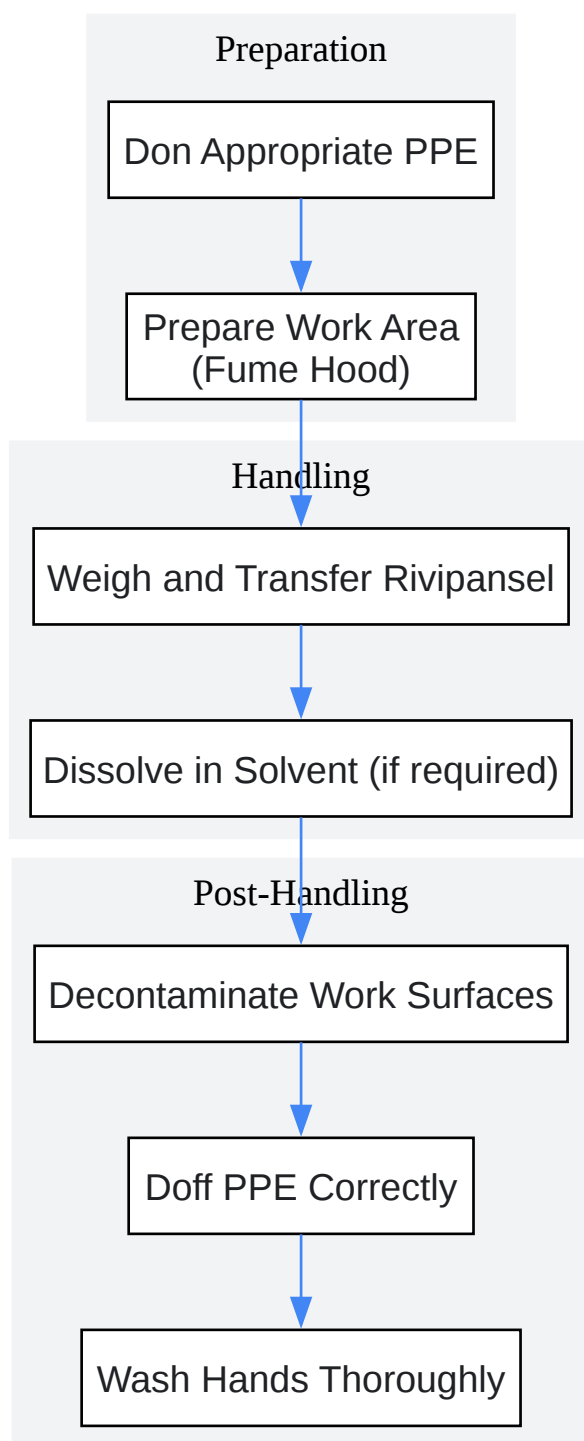
### Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.

### Preparation and Use:

- All handling of **Rivipansel** should be performed in a designated area, such as a chemical fume hood, to avoid the formation of dust and aerosols.
- Avoid inhalation, and contact with eyes and skin.
- Do not eat, drink, or smoke in the area where **Rivipansel** is being handled.
- Wash hands thoroughly after handling the substance.

The logical workflow for handling **Rivipansel** is depicted in the diagram below.



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Figure 2: Step-by-step workflow for the safe handling of **Rivipansel**.

## Disposal Plan

**Rivipansel** is very toxic to aquatic life, and therefore, proper disposal is critical to prevent environmental contamination.

- **Waste Collection:** All waste materials contaminated with **Rivipansel**, including empty containers, disposable PPE, and cleaning materials, should be collected in a designated and clearly labeled hazardous waste container.
- **Disposal Method:** Dispose of the contents and the container at an approved waste disposal plant. Follow all local, state, and federal regulations for hazardous waste disposal. Do not release into the environment.

## Emergency Procedures

In Case of a Spill:

- Evacuate the area and prevent entry.
- Wear appropriate PPE, including respiratory protection.
- Collect the spillage and place it in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable decontamination agent.

First Aid Measures:

- **If Swallowed:** Call a poison center or doctor immediately if you feel unwell. Rinse mouth.
- **Eye Contact:** Remove contact lenses if present. Immediately flush eyes with large amounts of water. Seek prompt medical attention.
- **Skin Contact:** Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes and seek medical advice.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

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## References

- 1. Rivipansel sodium|1189037-60-2|MSDS [dcchemicals.com]
- 2. Personal Protective Equipment (PPE): Protect the Worker with PPE [cdc.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Rivipansel]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610495#personal-protective-equipment-for-handling-rivipansel]

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